

The Application of Tetradecanenitrile in Modern Fragrance Formulation: A Technical Guide

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Compound of Interest

Compound Name: **Tetradecanenitrile**

Cat. No.: **B7770629**

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Introduction: The Rise of Nitriles in Perfumery

For decades, the perfumer's palette has been dominated by traditional chemical families: esters, aldehydes, and alcohols. However, the search for novel olfactory experiences and enhanced performance has led to the exploration of less conventional molecules. Among these, nitriles have emerged as a versatile and valuable class of fragrance ingredients. Their inherent stability, particularly in challenging bases like soap, and their often unique and powerful odor profiles, make them a compelling choice for the modern formulator.

This guide provides a detailed technical overview of **Tetradecanenitrile**, also known as Myristonitrile, a long-chain aliphatic nitrile with significant potential in fragrance formulation. We will explore its chemical and physical properties, olfactory characteristics, and provide comprehensive application notes and protocols for its effective use in a variety of fragrance applications.

Unveiling Tetradecanenitrile: A Profile

Tetradecanenitrile ($C_{14}H_{27}N$) is a saturated fatty nitrile with a linear chain of 14 carbon atoms. [1][2] This structure imparts low volatility, a key characteristic for fragrance longevity.

Property	Value	Source
Chemical Name	Tetradecanenitrile	[1] [2]
Synonyms	Myristonitrile, 1-Cyanotridecane, Myristyl nitrile	[1] [2]
CAS Number	629-63-0	[1] [2]
Molecular Formula	C ₁₄ H ₂₇ N	[1] [2]
Molecular Weight	209.37 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	[1]
Odor Profile	Fresh, clean, orange flower, green, wet	[3]
Volatility	Low	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]

The Olfactive Signature of Tetradecanenitrile

The odor of **Tetradecanenitrile** is best described as having a fresh, clean, and slightly floral character with green and aqueous nuances.^[3] Its profile is not overwhelmingly powerful on its own but rather acts as a sophisticated modifier and enhancer within a fragrance composition. The nitrile functional group can sometimes impart a subtle metallic or waxy undertone, a characteristic feature of many aliphatic nitriles used in perfumery.

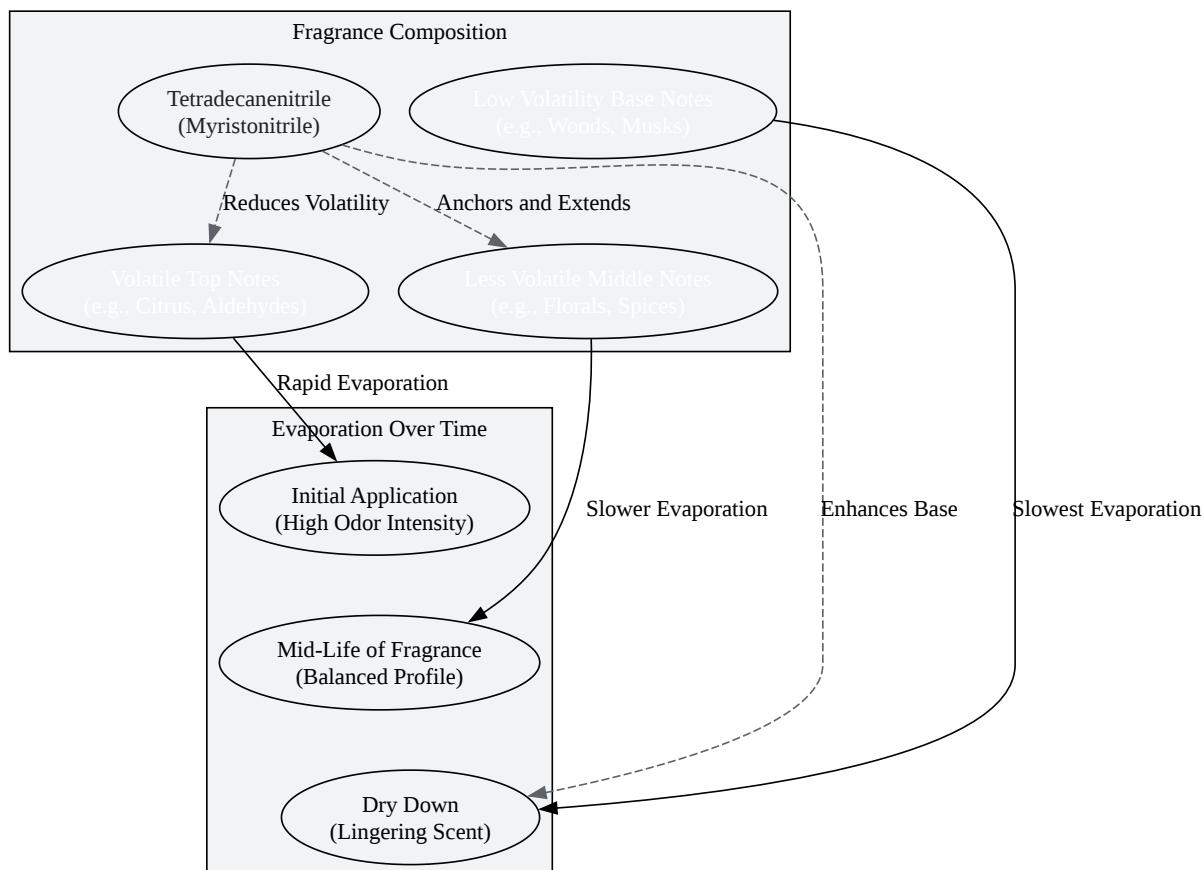
When evaluated in a 10% solution in a neutral solvent like dipropylene glycol (DPG), its multifaceted character becomes more apparent, revealing delicate orange flower and wet, green facets.^[3] This complexity allows it to bridge and enhance a variety of fragrance families.

Applications in Fragrance Formulation

The unique properties of **Tetradecanenitrile** lend it to a wide range of applications in the fragrance industry.

Role as a Fixative and Base Note Enhancer

A fixative in perfumery is a substance that slows down the evaporation rate of more volatile fragrance components, thereby increasing the longevity of the scent on the skin or in a product. [4][5] Due to its high molecular weight and low volatility, **Tetradecanenitrile** exhibits excellent fixative properties. It can anchor lighter, more fleeting top and middle notes, allowing the fragrance to evolve more slowly and maintain its intended character for a longer duration.



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Modifier in Floral and Citrus Accords

The "fresh clean orangeflower green wet" character of **Tetradecanenitrile** makes it an excellent modifier for both floral and citrus fragrances.[3]

- In Floral Compositions: It can enhance the freshness and dewy quality of white floral notes like jasmine, lily of the valley, and orange blossom. It can also provide a modern, clean facet to more traditional floral bouquets.
- In Citrus Compositions: **Tetradecanenitrile** can extend the often-fleeting top notes of citrus ingredients like bergamot, lemon, and grapefruit. Its subtle complexity can also add a unique, non-foody depth to citrus accords, moving them away from simple freshness and towards a more sophisticated fragrance profile.

Application in Alkaline Media

One of the most significant advantages of nitriles in perfumery is their exceptional chemical stability, especially in alkaline environments where aldehydes and some esters can be prone to degradation.^{[6][7]} This makes **Tetradecanenitrile** an ideal candidate for use in:

- Soaps (Bar and Liquid): It can help maintain the integrity of the fragrance throughout the saponification process and the shelf life of the product.
- Detergents and Cleaners: Its stability ensures a consistent and pleasant scent experience in various household products.

Recommended Usage Levels

The optimal concentration of **Tetradecanenitrile** will vary depending on the desired effect and the specific formulation. The following are general guidelines:

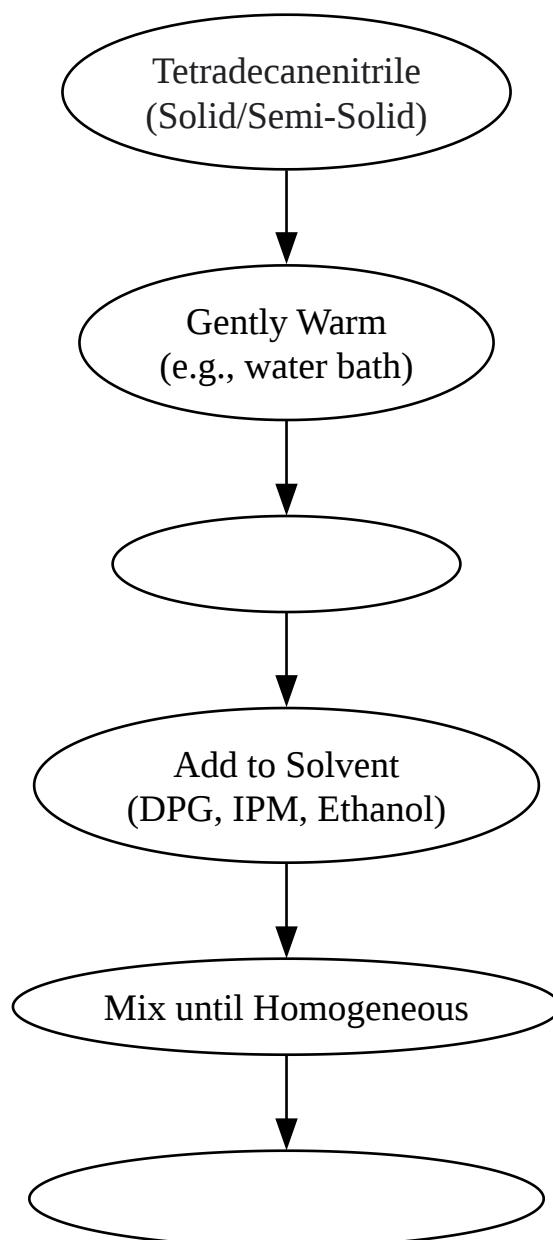
Application	Recommended Concentration in Fragrance Concentrate (%)	Notes
Fine Fragrance (Eau de Parfum, Eau de Toilette)	0.1 - 2.0%	Can be used at higher levels for specific effects, but moderation is key to avoid a dominant nitrile character. A 95th percentile concentration in fine fragrance has been reported as 0.100%. [1]
Personal Care (Lotions, Creams)	0.5 - 5.0%	Provides a clean background note and enhances the longevity of other fragrance components.
Soaps and Detergents	1.0 - 10.0%	Higher concentrations can be used to overcome the harshness of the base and to ensure a lasting scent.
Candles and Air Fresheners	2.0 - 15.0%	Its low volatility is advantageous for a slow and consistent release of fragrance.

It is important to note that these are starting points, and sensory evaluation is crucial to determine the ideal concentration for a specific product.[\[6\]](#)

Formulation Protocols

Solubility and Solvents

Tetradecanenitrile is soluble in common fragrance solvents such as ethanol, dipropylene glycol (DPG), and isopropyl myristate (IPM). For ease of handling, especially if it is in a solid or semi-solid state at room temperature, it is recommended to gently warm it until it becomes a mobile liquid before incorporation into a blend.



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General Incorporation Protocol

- Preparation: If **Tetradecanenitrile** is in a solid or semi-solid form, gently warm the container in a water bath until it becomes a clear, mobile liquid.
- Dilution (Optional): For precise dosing and evaluation, it can be beneficial to create a 10% or 20% dilution of **Tetradecanenitrile** in a suitable solvent like DPG or ethanol.

- Blending: Add the liquid **Tetradecanenitrile** or its dilution to the fragrance concentrate at the desired concentration. It is generally recommended to add it during the blending of the middle or base notes to allow for proper integration.
- Homogenization: Ensure the mixture is thoroughly homogenized by stirring or agitation.
- Maturation: Allow the final fragrance concentrate to mature for a period of 24 to 72 hours before evaluating the final scent profile and incorporating it into the product base. This allows the different fragrance molecules to synergize.

Protocol for Incorporation into an Emulsion (Lotion/Cream)

- Prepare the Fragrance Concentrate: Blend **Tetradecanenitrile** with other fragrance oils as per the desired formulation.
- Prepare the Emulsion: Create the oil-in-water or water-in-oil emulsion according to your standard manufacturing procedure.
- Cool Down Phase: During the cool-down phase of the emulsion, typically below 40°C, add the fragrance concentrate slowly while stirring continuously. This prevents shocking the emulsion and ensures even distribution of the fragrance.
- Homogenization: Gently homogenize the final product to ensure the fragrance is uniformly dispersed.
- Stability Testing: Conduct stability tests on the final product to ensure the fragrance does not cause any phase separation, discoloration, or other undesirable effects.

Stability and Safety

Stability Profile

As a saturated aliphatic nitrile, **Tetradecanenitrile** is chemically very stable. It is resistant to oxidation and hydrolysis under normal storage conditions. Its stability in alkaline media makes it particularly suitable for soap and detergent applications. However, as with all fragrance

ingredients, it is recommended to store it in a cool, dark place in a tightly sealed container to prevent any potential degradation over time.

Safety and Regulatory Status

The Research Institute for Fragrance Materials (RIFM) has conducted a safety assessment for "myristo nitrile" and concluded that it is not a concern for skin sensitization under the current declared levels of use.^[2] It is also listed on the International Fragrance Association (IFRA) transparency list, indicating its use as a fragrance ingredient.^[8] As with all fragrance materials, it is the responsibility of the formulator to ensure that the final product complies with all relevant regulatory guidelines and safety standards, such as those set by IFRA.

Conclusion

Tetradecanenitrile is a valuable and versatile ingredient in the modern perfumer's palette. Its unique olfactory profile, combined with its excellent stability and fixative properties, allows for the creation of innovative and long-lasting fragrances across a wide range of product categories. By understanding its characteristics and following the appropriate formulation protocols, researchers, scientists, and fragrance development professionals can effectively leverage the potential of this intriguing molecule to enhance their creations.

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